

Technical Support Center: Managing Calcium Ionophore-Induced Cell Stress

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Compound of Interest

Compound Name: Calcium ionophore

Cat. No.: B15748765

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals manage and interpret the cellular stress responses induced by **calcium ionophores** such as ionomycin and A23187 (calcimycin).

Troubleshooting Guides

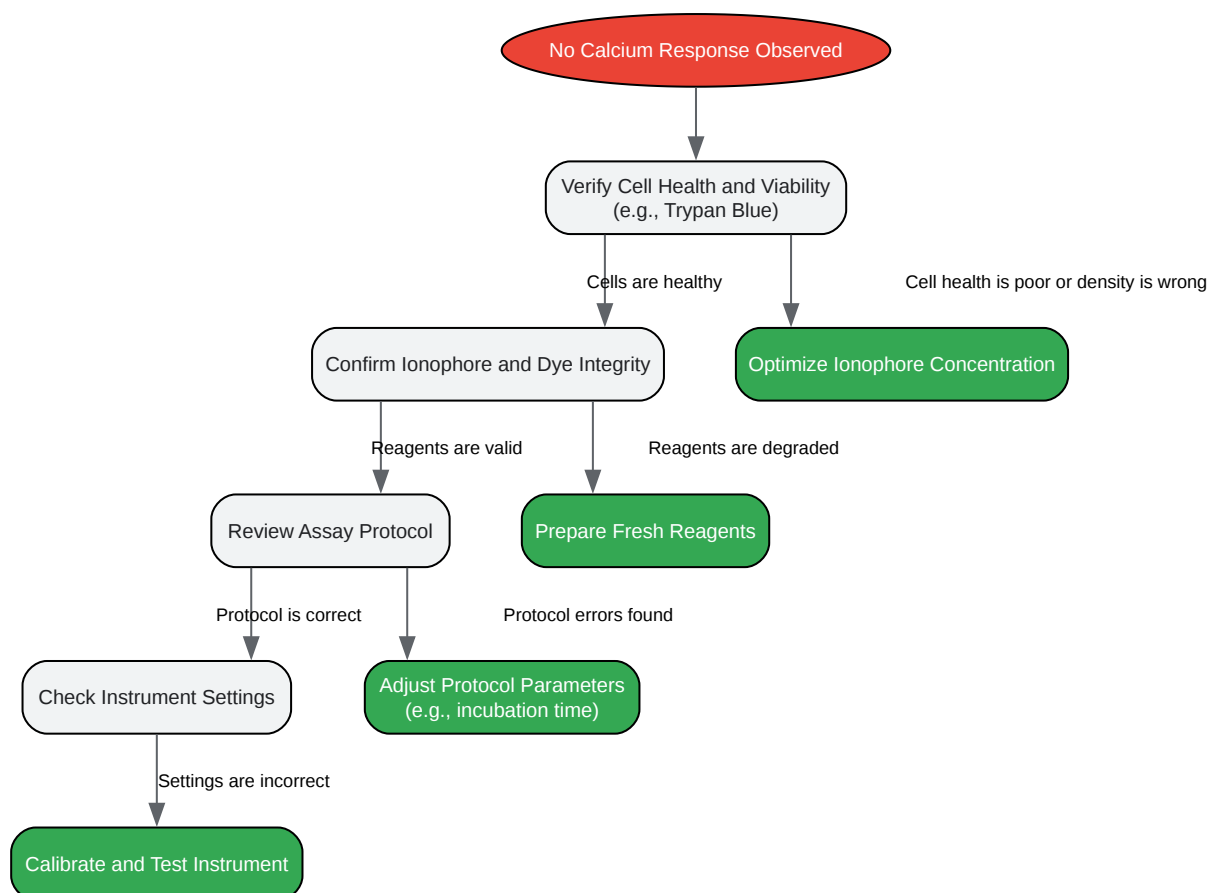
This section addresses specific issues that may arise during experiments involving **calcium ionophores**.

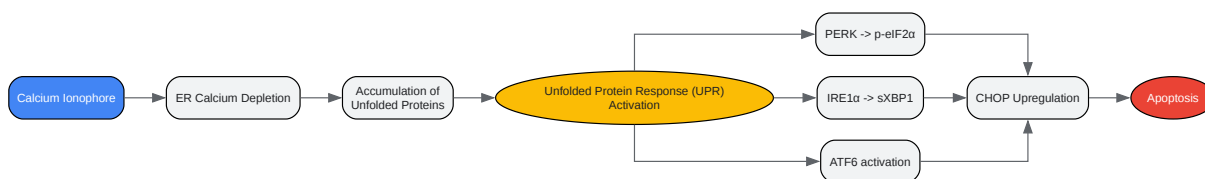
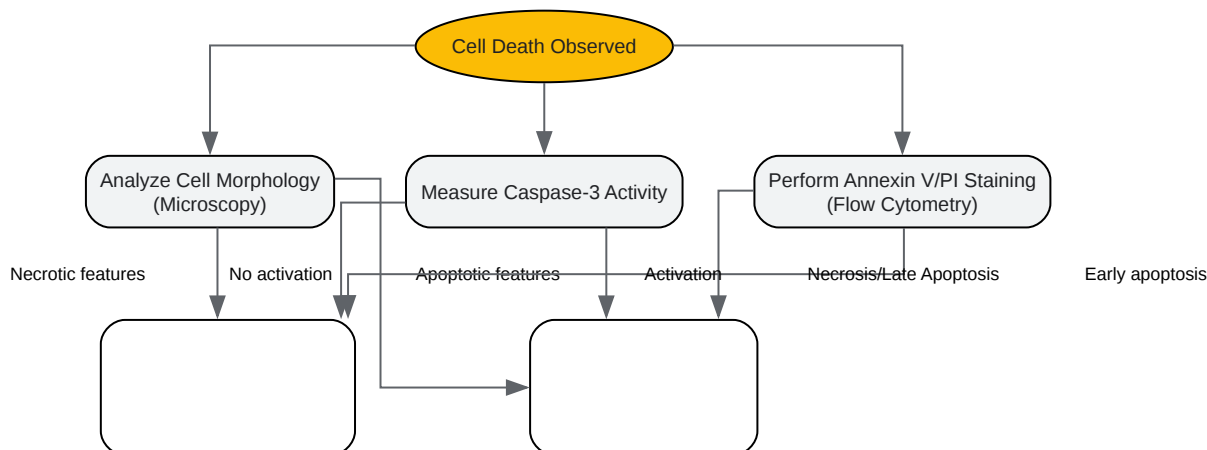
Issue 1: Suboptimal or No Intracellular Calcium Response

I am not observing the expected increase in intracellular calcium after adding the ionophore.

This is a common issue that can often be resolved by systematically checking your experimental setup and reagents.

Troubleshooting Workflow:





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